

Potential industrial applications of 1,2-Propanediol, 2-acetate

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Compound of Interest

Compound Name: 1,2-Propanediol, 2-acetate

Cat. No.: B3054843

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An In-depth Technical Guide to the Industrial Applications of **1,2-Propanediol, 2-acetate**

Authored by a Senior Application Scientist

Introduction: Unveiling the Versatility of 1,2-Propanediol, 2-acetate

1,2-Propanediol, 2-acetate (CAS No. 6214-01-3), also known as 2-Acetoxy-1-propanol or acetic acid, 2-hydroxy-1-methylethyl ester, is a bifunctional organic compound possessing both a hydroxyl and an acetate group.^{[1][2]} This structural feature imparts unique chemical properties, positioning it as a highly versatile and valuable solvent and chemical intermediate in numerous industrial applications.^[1] As a colorless, hygroscopic liquid, it is recognized for its role in formulations for coatings, inks, adhesives, and cleaning agents.^[1] This guide provides a comprehensive technical overview of its core industrial applications, synthesis, and handling, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

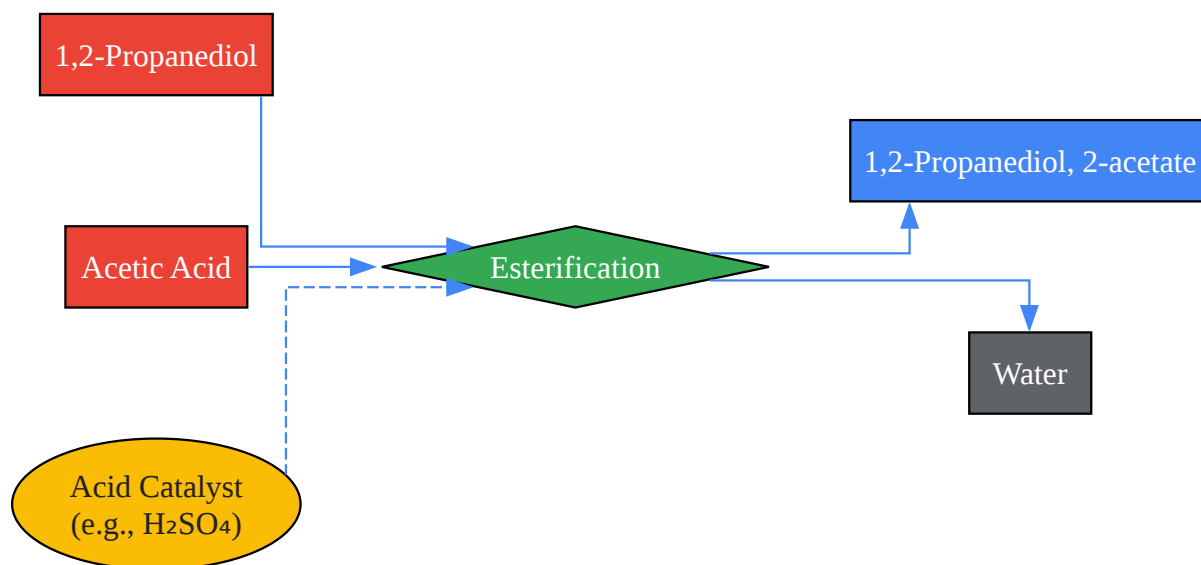
Physicochemical Properties: A Foundation for Diverse Applications

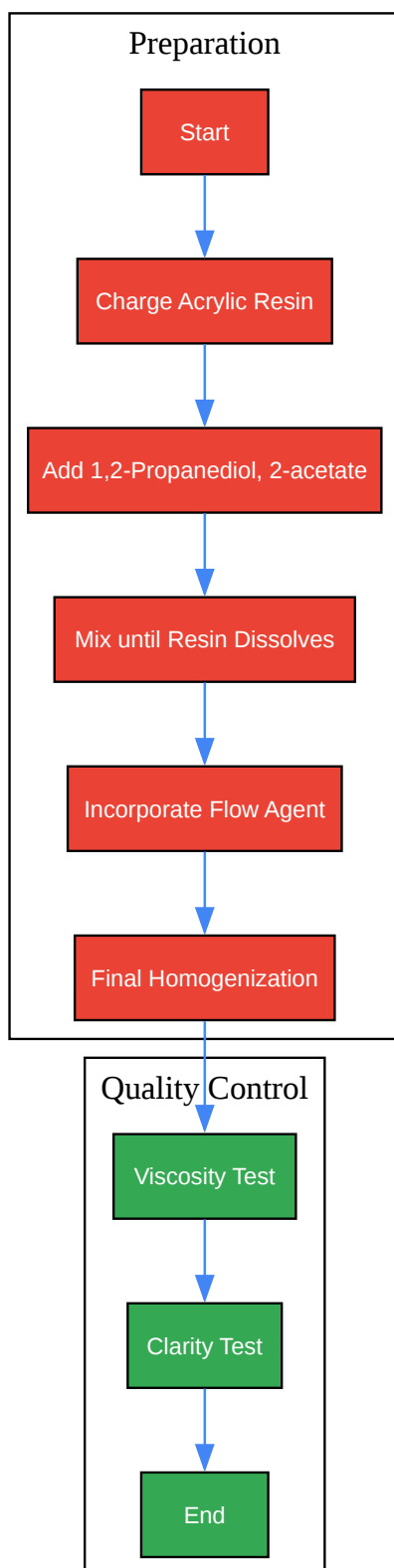
The utility of **1,2-Propanediol, 2-acetate** in various industrial processes is largely dictated by its distinct physical and chemical properties. A summary of these key characteristics is presented below.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O ₃	[2] [3] [4]
Molecular Weight	118.13 g/mol	[2] [4]
CAS Number	6214-01-3	[2] [4]
Appearance	Colorless liquid	[5]
Boiling Point	191°C at 760 mmHg	[6]
Flash Point	77.5°C	[6]
Density	1.05 g/cm ³	[6]
Solubility	Soluble in organic solvents like acetone and methanol; miscible with water.	[1] [5]
Vapor Pressure	0.1 ± 0.8 mmHg at 25°C (Predicted)	[6]

Synthesis of 1,2-Propanediol, 2-acetate: A Look into its Formation

The industrial production of **1,2-Propanediol, 2-acetate** is primarily achieved through the esterification of 1,2-propanediol. The most common synthesis routes involve the acid-catalyzed reaction of 1,2-propanediol with acetic acid or through acetylation using acetic anhydride.[\[7\]](#) The direct esterification with acetic acid is a reversible reaction where the removal of water, a byproduct, is crucial to drive the equilibrium towards the formation of the desired product.[\[8\]](#)





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Sources

- 1. benchchem.com [benchchem.com]
- 2. 1,2-Propanediol, 2-acetate | C₅H₁₀O₃ | CID 110806 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. 1,2-Propanediol, 2-acetate [webbook.nist.gov]
- 5. 1,2-Propanediol, 1-acetate (627-69-0) for sale [vulcanchem.com]
- 6. Page loading... [wap.guidechem.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
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